

Osthole's Antioxidant Activity: A Deep Dive into its Structure-Activity Relationship

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Compound of Interest

Compound Name: *Osthol*

Cat. No.: *B1677514*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Osthole, a naturally occurring coumarin derivative, has garnered significant attention in the scientific community for its diverse pharmacological properties, including its potent antioxidant effects. This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of **osthole** concerning its antioxidant capabilities. It is designed to be a valuable resource for researchers and professionals involved in the discovery and development of novel antioxidant agents. This document delves into the quantitative analysis of **osthole** and its derivatives, details key experimental protocols, and visually elucidates the underlying molecular mechanisms and structure-activity relationships.

Quantitative Antioxidant Activity of Osthole and Its Derivatives

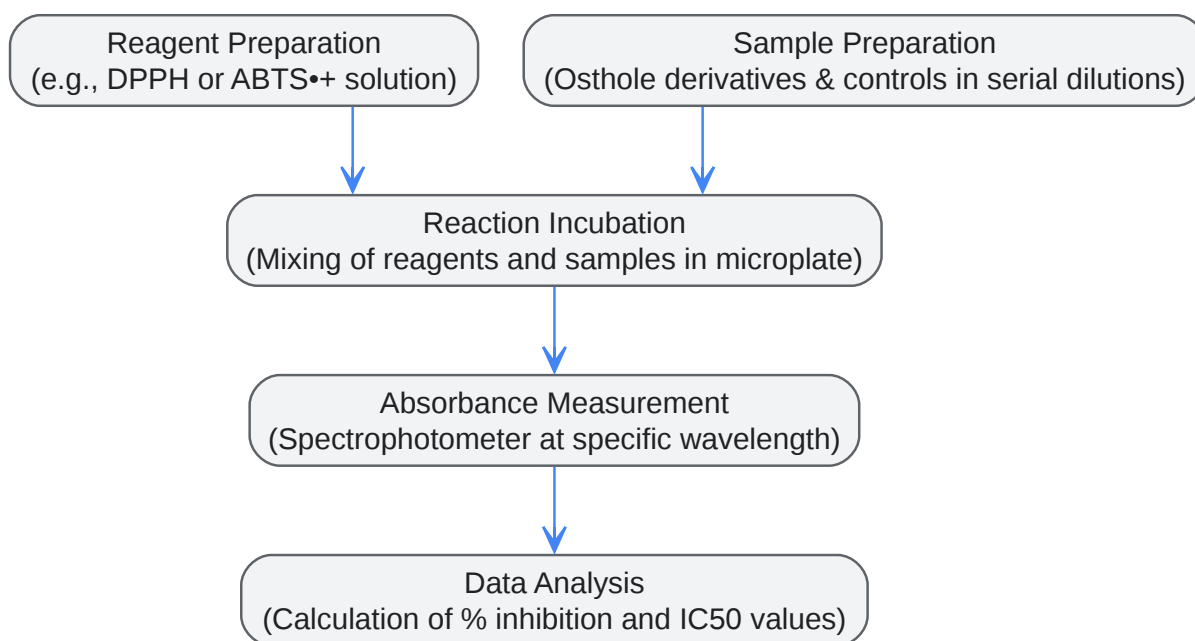
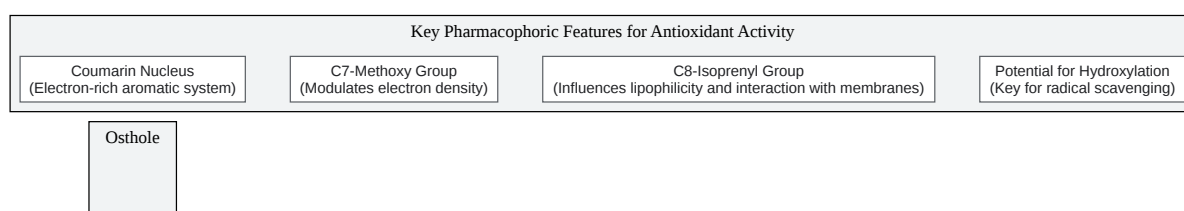
The antioxidant capacity of **osthole** and its synthetic analogs has been evaluated using various in vitro assays. While a comprehensive dataset for a systematic series of **osthole** derivatives is still emerging in the literature, the available quantitative data underscores the potential for enhancing its antioxidant potency through structural modifications. The following table summarizes key findings from different studies. It is important to note that direct comparison of values across different assays and experimental conditions should be approached with caution.

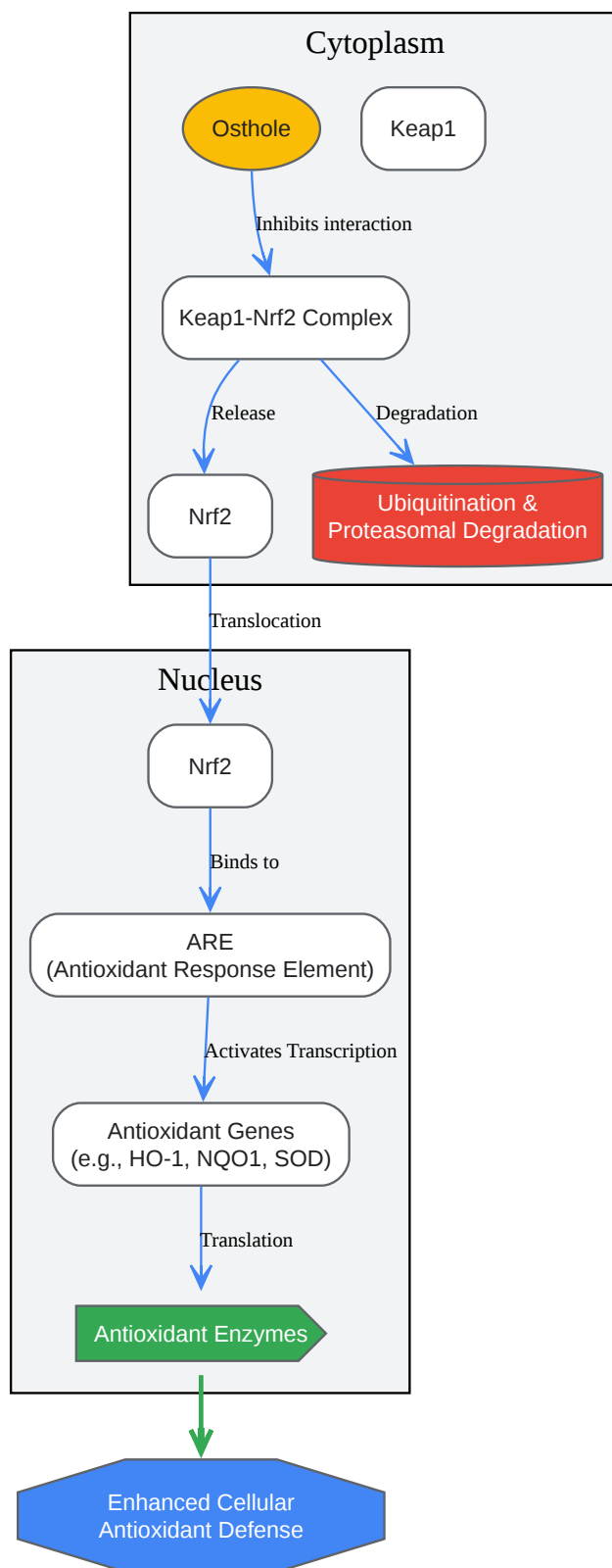
Compound/Derivative	Assay	Activity Metric	Value	Reference
Osthole	-	-	Potent antioxidant	[1]
Osthole	Anti-inflammatory (LPS-induced IL-6 inhibition in J774A cells)	IC50	>100 μ M	[2]
Derivative 56m	Anti-inflammatory (LPS-induced IL-6 inhibition in J774A cells)	IC50	4.57 μ M	[2]
OST7	Neuroprotection against H ₂ O ₂	% Protection at 10 μ M	45.7 \pm 5.5%	[3]
OST17	Neuroprotection against H ₂ O ₂	% Protection at 10 μ M	Not specified	[3]
OST7	Neuroprotection against Oxygen-Glucose Deprivation	% Protection at 10 μ M	64.6 \pm 4.8%	[3]
OST17	NO Inhibition	% Inhibition	50.4 \pm 7.1%	[3]

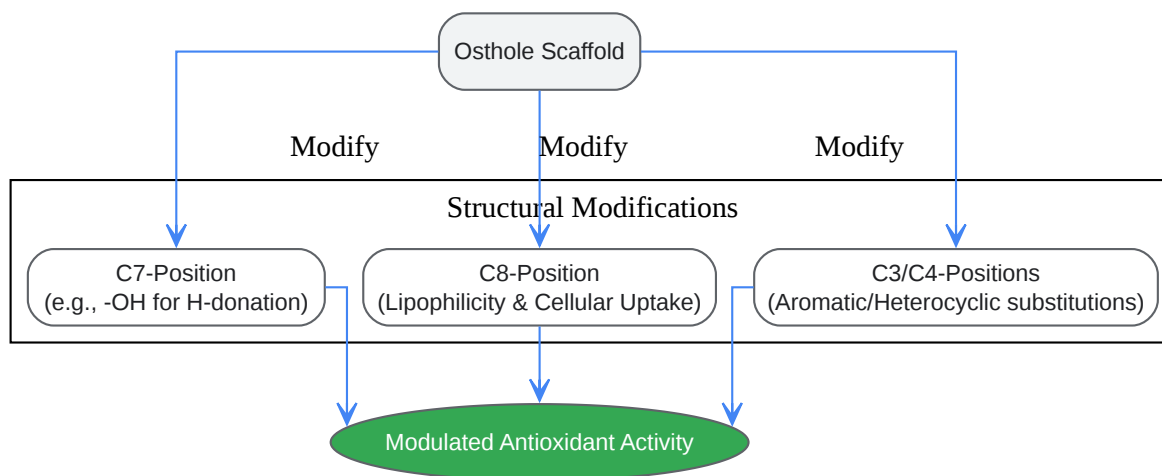
Note: The data presented is a compilation from various sources and is intended for comparative purposes within the context of each study. IC50 values represent the concentration of the compound required to inhibit a specific activity by 50%.

Core Structure and Pharmacophore for Antioxidant Activity

The antioxidant activity of **osthole** is intrinsically linked to its chemical structure. The coumarin scaffold, with its specific substitutions, forms the basis of its radical scavenging and cell-protective properties.







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